

# Application Notes and Protocols for Visible Dye Penetrant Inspection Using TAM Panels

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These application notes provide a detailed overview and protocol for utilizing Test Article Monitoring (TAM) panels in visible dye penetrant inspection. This method is a crucial tool for ensuring the integrity and quality of various materials and components by detecting surface-breaking defects.

## Introduction to TAM Panels and Visible Dye Penetrant Inspection

Visible dye penetrant inspection is a non-destructive testing (NDT) method used to locate surface-breaking defects in non-porous materials. The technique relies on the ability of a colored liquid dye (penetrant) to seep into defects through capillary action. After a specific dwell time, the excess penetrant is removed, and a developer is applied. The developer draws the trapped penetrant out, revealing the defect as a visible indication.

TAM panels are standardized plates with known defects, typically five "starburst" crack patterns of progressively smaller sizes, on a chrome-plated section.<sup>[1][2][3]</sup> The other half of the panel is often a grit-blasted surface used to evaluate the background characteristics of the penetrant.<sup>[1][2]</sup> These panels serve as a system performance check to verify that the penetrant testing system and materials are functioning correctly.<sup>[1][4][5]</sup> They are not intended for evaluating penetrant sensitivity but rather for monitoring the stability and consistency of the inspection process.<sup>[1]</sup>

## Data Presentation

The primary quantitative data obtained from using TAM panels in visible dye penetrant inspection is the number of visible crack patterns. This provides a measure of the penetrant system's performance. The expected number of visible indications can vary based on the sensitivity level of the penetrant used.

Penetrant Sensitivity Level	Expected Number of Visible Starburst Cracks
Ultra-Sensitive	5
High Sensitivity	4 (occasionally 5)
Level II Sensitivity	2 to 3 (C, D, & E indications)
Level III Sensitivity	4 (sometimes all 5)

Note: The visibility of the smallest defects can be influenced by processing parameters and the specific penetrant system.<sup>[1][4]</sup>

## Experimental Protocols

This section details the step-by-step procedure for conducting a visible dye penetrant inspection using a TAM panel.

## Materials and Equipment

- TAM Panel (e.g., Magnaflux® TAM Panel manufactured to UTC / Pratt & Whitney TAM 146040)<sup>[1]</sup>
- Visible Dye Penetrant (Type II)
- Cleaner/Remover (Method C)<sup>[6]</sup>
- Developer (non-aqueous wet developer is common)
- Lint-free cloths

- Timer
- Adequate white light source (at least 100 fc or 1076 lx at the examination surface)[7]
- Drying oven (optional, for drying after cleaning)
- Personal Protective Equipment (PPE): gloves, safety glasses

## Pre-Cleaning of the TAM Panel

Proper cleaning of the TAM panel before use is critical to obtain accurate results. Any residual materials from previous tests can interfere with the inspection.

- Initial Rinse: Rinse the TAM panel with water to remove any loose developer.[1]
- Solvent Cleaning: Immerse the panel in a solvent such as isopropyl alcohol or acetone for at least 10 minutes.[1]
- Drying: Allow the panel to air dry completely. Alternatively, place the panel in a drying oven at  $60^{\circ}\text{C} \pm 5^{\circ}\text{C}$  ( $140^{\circ}\text{F} \pm 10^{\circ}\text{F}$ ) for 20 minutes.[1]
- Verification: Under adequate lighting, visually inspect the panel to ensure it is clean and dry, with no residue.

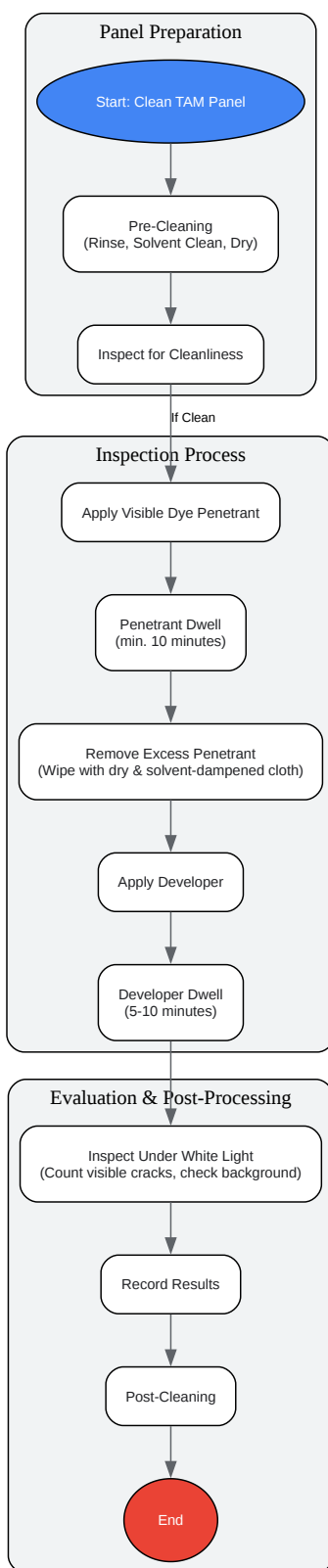
## Visible Dye Penetrant Inspection Protocol

- Penetrant Application: Apply the visible dye penetrant to the entire surface of the TAM panel. This can be done by spraying, brushing, or immersing the panel.[2]
- Dwell Time: Allow the penetrant to dwell on the surface for a minimum of 10 minutes.[8][9]  
The dwell time can be adjusted based on the manufacturer's recommendations and specific application requirements.
- Excess Penetrant Removal:
  - Carefully wipe the excess penetrant from the surface using a clean, dry, lint-free cloth.

- Next, lightly moisten a new lint-free cloth with the cleaner/remover and gently wipe the surface to remove the remaining film of penetrant. Do not spray the cleaner directly onto the panel, as this can remove the penetrant from the defects.[\[10\]](#)
- Developer Application: Apply a thin, even layer of developer to the surface of the TAM panel.[\[2\]](#)
- Developing Time: Allow the developer to act for a period of 5 to 10 minutes.[\[2\]](#) During this time, the developer will draw the penetrant from the cracks to the surface, forming visible indications.
- Inspection:
  - Examine the TAM panel under a strong white light source.[\[7\]](#)
  - Count the number of visible starburst crack patterns.
  - Observe the grit-blasted section for any background indications, which could signify improper cleaning.
- Post-Cleaning: After the inspection is complete, thoroughly clean the TAM panel using the pre-cleaning procedure (Section 3.2) to prepare it for future use.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the visible dye penetrant inspection process using a TAM panel.

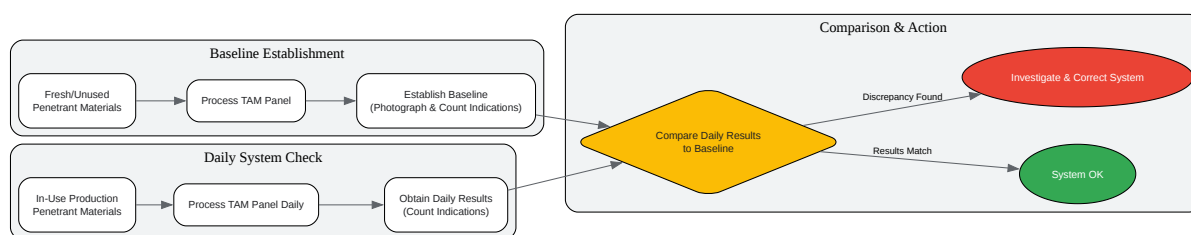


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Caption: Workflow for Visible Dye Penetrant Inspection using a TAM Panel.

## Logical Relationship of System Performance Check

The daily system performance check using a TAM panel is a critical quality control step. The results from the daily test are compared against a baseline established with fresh, unused materials.



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Caption: Logic Diagram for TAM Panel System Performance Check.

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- To cite this document: BenchChem. [Application Notes and Protocols for Visible Dye Penetrant Inspection Using TAM Panels]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139225#using-tam-panels-for-visible-dye-penetrant-inspection]

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